

Technical Guide: Physical Properties of 3-Ethoxy-2,2-dimethylcyclobutanone

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Compound of Interest

Compound Name: 3-Ethoxy-2,2-dimethylcyclobutanone

Cat. No.: B1360945

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethoxy-2,2-dimethylcyclobutanone is a cyclic ketone with the chemical formula $C_8H_{14}O_2$.

[1] This document provides a comprehensive overview of its known physical and chemical properties, drawing from available scientific literature and chemical databases. It is intended to serve as a technical resource for professionals in research and development who may be working with this compound as a chemical intermediate or for other applications. The compound is noted to be a nonpolar solvent.[1]

Chemical Identity and Structure

Property	Value	Source
CAS Number	2292-84-4	[1] [2]
Molecular Formula	C ₈ H ₁₄ O ₂	[1]
Molecular Weight	142.2 g/mol	[1]
SMILES	CCOC1CC(=O)C1(C)C	[1]
InChI Key	N/A	
Chemical Name	3-Ethoxy-2,2-dimethylcyclobutanone	[1] [2]

N/A: Not available in the searched sources.

Physical Properties

A comprehensive search of available literature and chemical databases has yielded limited experimentally determined physical property data for **3-Ethoxy-2,2-dimethylcyclobutanone**. The table below summarizes the available information.

Property	Value	Conditions	Source
Boiling Point	N/A		
Melting Point	N/A		
Density	N/A		
Refractive Index	N/A		

N/A: Not available in the searched sources.

Spectroscopic Data

Detailed spectroscopic data such as ¹H NMR, ¹³C NMR, and IR spectra for **3-Ethoxy-2,2-dimethylcyclobutanone** are not readily available in public databases. Commercial suppliers may possess this information.[\[2\]](#)

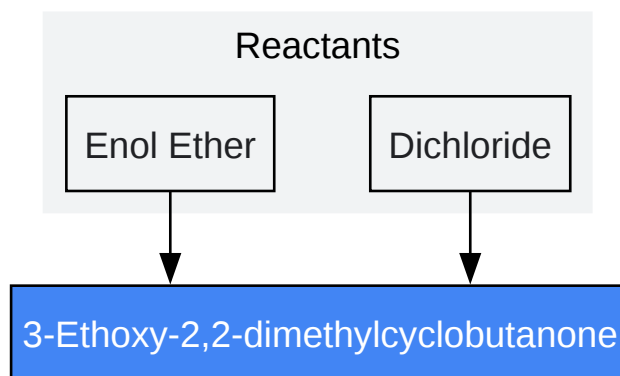
Experimental Protocols

Synthesis

The synthesis of **3-Ethoxy-2,2-dimethylcyclobutanone** is generally described as the reaction of an enol ether with a dichloride.^[1] A more specific experimental protocol from the peer-reviewed literature is not available in the searched sources.

The following diagram illustrates a generalized synthetic approach.

Generalized Synthesis of 3-Ethoxy-2,2-dimethylcyclobutanone



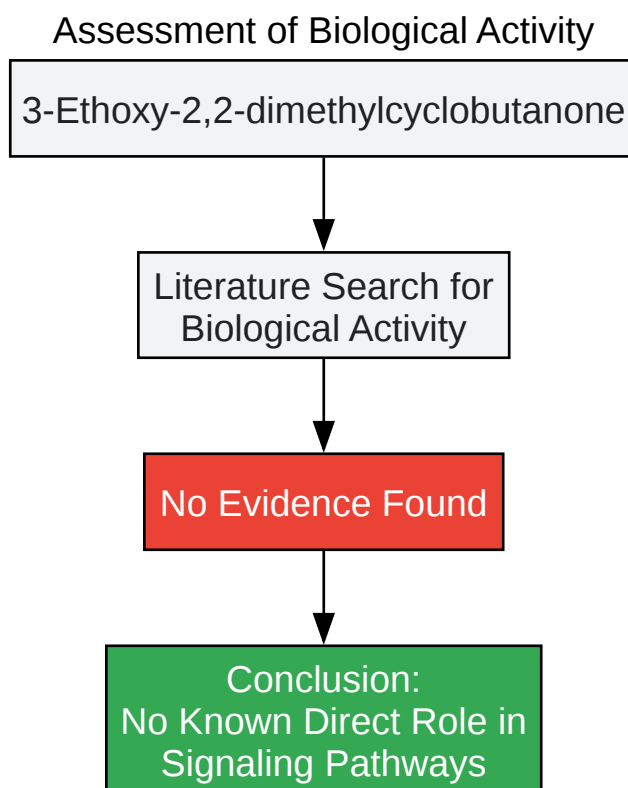
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Caption: Generalized reaction scheme for the synthesis.

Biological Activity and Signaling Pathways

Based on a thorough review of the available scientific literature, there is no evidence to suggest that **3-Ethoxy-2,2-dimethylcyclobutanone** is directly involved in any biological signaling pathways or possesses significant biological activity relevant to drug development. Its primary utility appears to be as a chemical intermediate in organic synthesis.

The logical relationship concerning its biological activity can be visualized as follows:



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Caption: Logical workflow for determining biological relevance.

Safety Information

3-Ethoxy-2,2-dimethylcyclobutanone is associated with the following hazard statement codes: H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).[1]

Conclusion

This technical guide summarizes the currently available information on the physical properties of **3-Ethoxy-2,2-dimethylcyclobutanone**. While basic identifying information is well-established, there is a notable lack of detailed, experimentally determined physical constants and spectroscopic data in the public domain. Furthermore, there is no indication of its

involvement in biological signaling pathways relevant to drug development. Researchers and scientists are advised to consult commercial suppliers for more detailed analytical data and to exercise appropriate caution, adhering to the provided safety information when handling this compound.

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References

- 1. 3-Ethoxy-2,2-dimethylcyclobutanone | 2292-84-4 | CAA29284 [biosynth.com]
- 2. 2292-84-4|3-Ethoxy-2,2-dimethylcyclobutanone|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 3-Ethoxy-2,2-dimethylcyclobutanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360945#physical-properties-of-3-ethoxy-2-2-dimethylcyclobutanone]

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